

# A Comparative Analysis of Metoclopramide-d3 from Various Suppliers for Research Applications

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## Compound of Interest

Compound Name: Metoclopramide-d3

Cat. No.: B018745

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This guide provides a comprehensive comparison of **Metoclopramide-d3**, a deuterated internal standard for the quantification of Metoclopramide, from various chemical suppliers. The information is intended for researchers, scientists, and professionals in drug development to facilitate informed purchasing decisions based on publicly available data.

## Product Specifications

**Metoclopramide-d3** is a stable isotope-labeled version of Metoclopramide, primarily used as an internal standard in mass spectrometry-based analytical methods. The key quality attributes for such a product are its chemical purity and the degree of isotopic enrichment. Below is a summary of specifications from several suppliers based on their online product listings.

Supplier	CAS Number	Molecular Formula	Molecular Weight ( g/mol )	Purity	Isotopic Enrichment
LGC Standards	1216522-89-2	C <sub>14</sub> D <sub>3</sub> H <sub>19</sub> CIN <sub>3</sub> O <sub>2</sub>	302.8149	>95% (HPLC)	Information not publicly available
Clearsynth	1216522-89-2	C <sub>14</sub> H <sub>19</sub> D <sub>3</sub> CIN <sub>3</sub> O <sub>2</sub>	302.8	Not less than 90% (HPLC) [1]	Information not publicly available
CymitQuimica	1216522-89-2	C <sub>14</sub> H <sub>19</sub> D <sub>3</sub> CIN <sub>3</sub> O <sub>2</sub>	302.82	Information not publicly available	Information not publicly available
Simson Pharma	1216522-89-2	C <sub>14</sub> H <sub>19</sub> D <sub>3</sub> CIN <sub>3</sub> O <sub>2</sub>	302.81	Information not publicly available	Information not publicly available
Cayman Chemical	1216522-89-2	C <sub>14</sub> H <sub>19</sub> CID <sub>3</sub> N <sub>3</sub> O <sub>2</sub>	302.8	≥98%	≥99% deuterated forms (d <sub>1</sub> -d <sub>3</sub> ) [2]
Axios Research	1216522-89-2	C <sub>14</sub> H <sub>19</sub> CIN <sub>3</sub> O <sub>2</sub> D <sub>3</sub>	302.82	Information not publicly available	Information not publicly available
VIVAN Life Sciences	1216522-89-2	C <sub>14</sub> H <sub>19</sub> D <sub>3</sub> CIN <sub>3</sub> O <sub>2</sub>	302.81	Information not publicly available	Information not publicly available

Note: The data presented is based on information available on the suppliers' websites and may not reflect the full details provided in a Certificate of Analysis (CofA), which should be requested from the supplier for complete and batch-specific information.

## Experimental Protocols

The following are generalized protocols for the analysis of **Metoclopramide-d3** purity and isotopic enrichment, based on established analytical methods for Metoclopramide and isotopically labeled compounds.

## Purity Determination by High-Performance Liquid Chromatography (HPLC)

This method is designed to separate and quantify **Metoclopramide-d3** and any potential impurities.

- Instrumentation: A standard HPLC system equipped with a UV detector and a C18 column is used.
- Mobile Phase Preparation: A mixture of acetonitrile and a buffer solution (e.g., phosphate buffer) is commonly used. The exact ratio and pH should be optimized for the specific column and instrument.[\[3\]](#)
- Standard and Sample Preparation:
  - A stock solution of **Metoclopramide-d3** is prepared by dissolving a precisely weighed amount in a suitable solvent, such as methanol or water.[\[4\]](#)
  - Working standard solutions are prepared by serial dilution of the stock solution to create a calibration curve.
- Chromatographic Conditions:
  - Column: C18, e.g., 4.6 x 100 mm, 3.5  $\mu$ m particle size.[\[3\]](#)
  - Mobile Phase: Isocratic or gradient elution with a mixture of acetonitrile and buffer.
  - Flow Rate: Typically 1.0 mL/min.[\[5\]](#)
  - Detection Wavelength: UV detection at approximately 273 nm.[\[5\]](#)
  - Injection Volume: 20  $\mu$ L.[\[3\]](#)

- **Analysis:** The sample solution is injected into the HPLC system. The purity is determined by comparing the peak area of the main component to the total peak area of all components in the chromatogram.

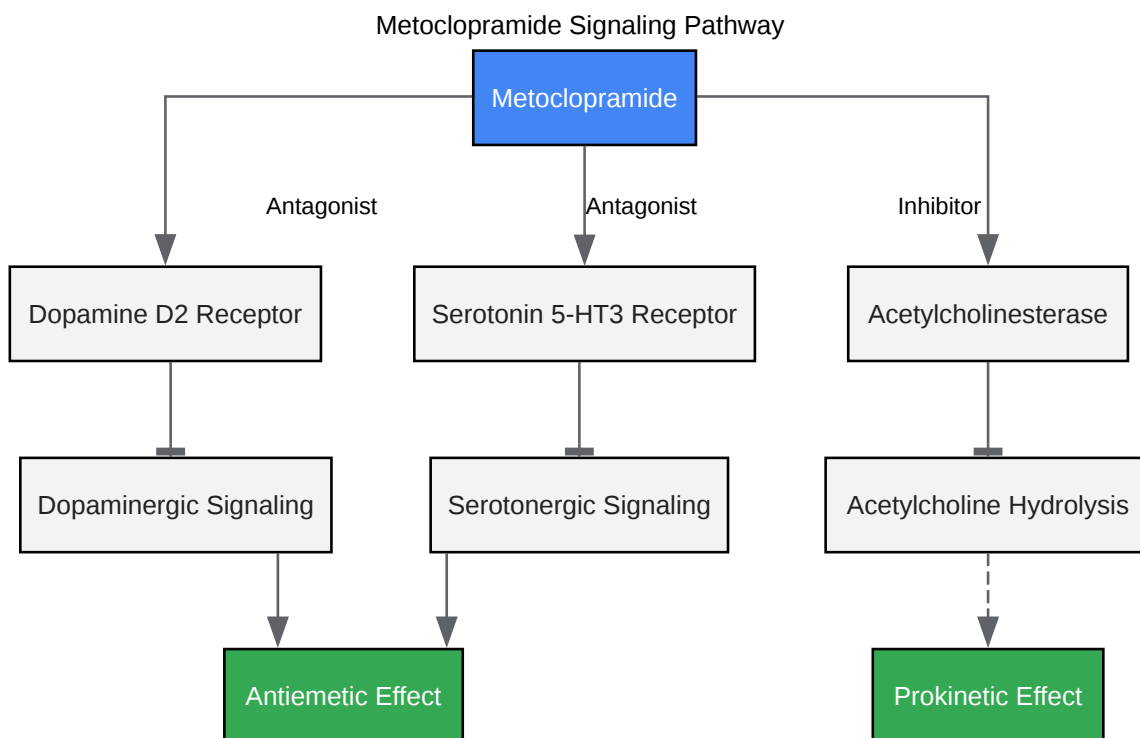
## Isotopic Enrichment Analysis by Mass Spectrometry (MS)

This protocol outlines a general procedure for determining the percentage of deuterated species in a sample of **Metoclopramide-d3** using LC-MS or GC-MS.

- **Instrumentation:** A high-resolution mass spectrometer (e.g., Q-TOF) coupled with a liquid or gas chromatography system.
- **Sample Preparation:** The sample is prepared in a suitable solvent and infused or injected into the mass spectrometer.
- **Mass Spectrometric Analysis:**
  - The instrument is set to acquire full-scan mass spectra in the region of the molecular ions of Metoclopramide and its deuterated isotopologues.
  - The relative intensities of the ion signals corresponding to the unlabeled (d0) and deuterated (d1, d2, d3, etc.) forms are measured.
- **Data Analysis:** The isotopic enrichment is calculated by determining the relative abundance of the d3-labeled Metoclopramide compared to all other isotopic variants.<sup>[6][7]</sup>

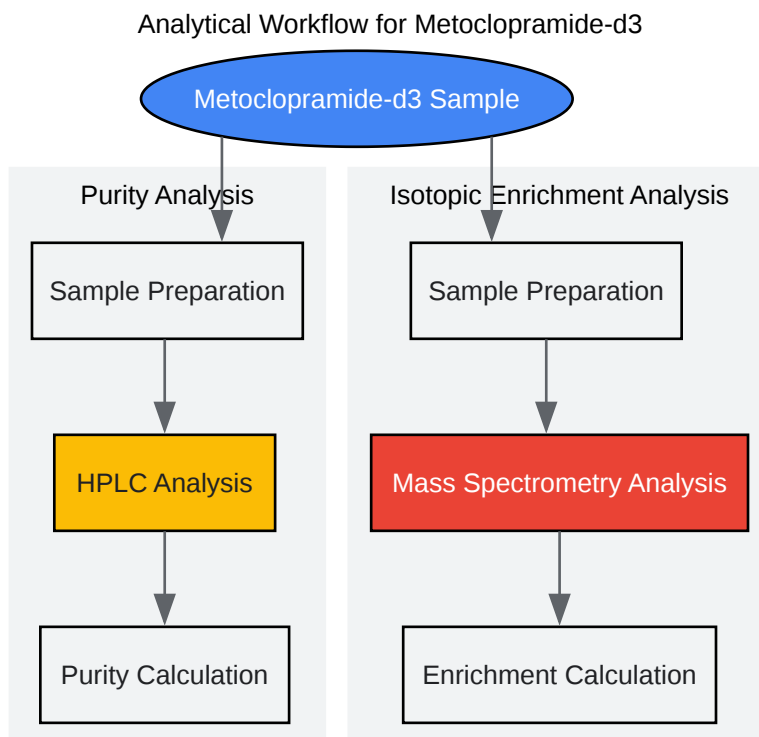
## Visualizing Key Processes

To better understand the context of **Metoclopramide-d3**'s application and analysis, the following diagrams illustrate its mechanism of action and a typical experimental workflow.



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Caption: Mechanism of action of Metoclopramide.



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Caption: Experimental workflow for quality assessment.

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